

Personal protective equipment for handling 2-Bromo-4-(tert-butyl)pyridine

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Compound of Interest

Compound Name: 2-Bromo-4-(tert-butyl)pyridine

Cat. No.: B1338834

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Essential Safety and Handling Guide for 2-Bromo-4-(tert-butyl)pyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-4-(tert-butyl)pyridine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **2-Bromo-4-(tert-butyl)pyridine**
- CAS Number: 50488-34-1
- Molecular Formula: C9H12BrN

Hazard Summary: **2-Bromo-4-(tert-butyl)pyridine** is a chemical that requires careful handling due to its potential health hazards. Based on available safety data, it is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), and H335 (May cause respiratory irritation). Therefore, adherence to strict safety protocols is mandatory.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling **2-Bromo-4-(tert-butyl)pyridine**.

Protection Type	Specific PPE	Standard/Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields	EN 166 (EU) or NIOSH (US) approved	To protect eyes from splashes.
Skin Protection	Chemical-resistant gloves (Nitrile rubber recommended)	EN 374	To prevent skin contact. Gloves must be inspected before use.
Fire/flame resistant and impervious clothing (Lab coat)	-		To protect skin and personal clothing from contamination.
Respiratory Protection	Full-face respirator	NIOSH (US) or CEN (EU) approved	Required if exposure limits are exceeded, or if irritation or other symptoms are experienced.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure the work area is well-ventilated. The use of a certified chemical fume hood is strongly recommended to minimize inhalation exposure[1][2].
- Before starting, ensure all necessary PPE is available and in good condition.
- Locate the nearest emergency eyewash station and safety shower.
- Have a spill kit readily accessible.

2. Handling the Chemical:

- Wear the appropriate PPE as detailed in the table above.
- Avoid contact with skin, eyes, and clothing[3].
- Avoid the formation of dust and aerosols[3].
- Use spark-proof tools and explosion-proof equipment. Keep away from heat, sparks, open flames, and hot surfaces[3][4].
- Keep the container tightly closed when not in use.

3. Storage:

- Store in a cool, well-ventilated area in a tightly closed container[2][5].
- Store under an inert atmosphere, at a temperature of 2-8°C.

Emergency Procedures

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician[6].
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician[6].
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician[6].
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician[6].

Accidental Release Measures:

- Evacuate personnel to a safe area.

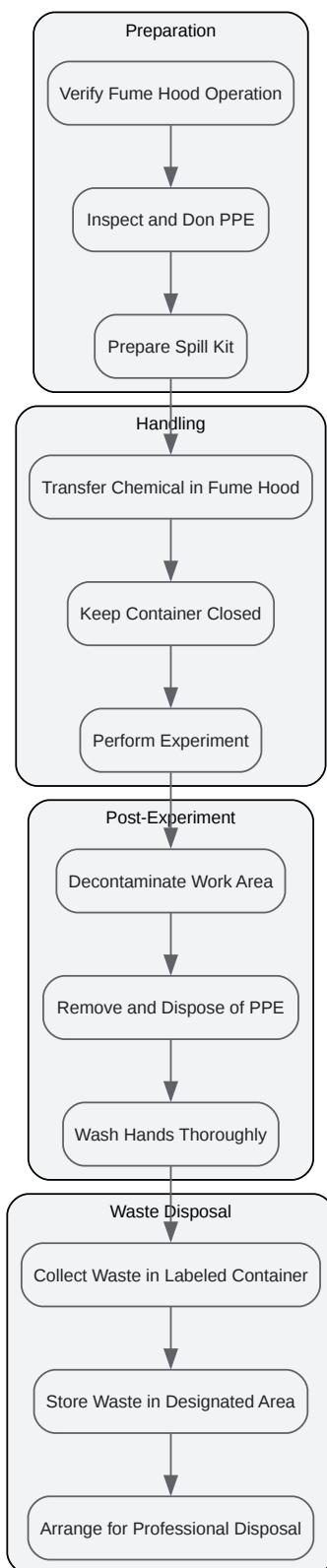
- Wear appropriate PPE, including respiratory protection.
- Prevent further leakage or spillage if safe to do so.
- Contain the spill using inert absorbent material.
- Collect the absorbed material and place it in a suitable, closed container for disposal^[3].

Disposal Plan

- Chemical waste must be disposed of in accordance with local, state, and federal regulations.
- Collect waste in a designated, labeled, and sealed container.
- Do not mix with other waste.
- Arrange for disposal by a licensed professional waste disposal service.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **2-Bromo-4-(tert-butyl)pyridine**.



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